

Solubility Profile of N-(4-bromophenyl)-3-phenylpropanamide: A Technical Guide

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Compound of Interest

Compound Name: *N*-(4-bromophenyl)-3-phenylpropanamide

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **N-(4-bromophenyl)-3-phenylpropanamide**, a compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document outlines qualitative solubility information and presents a detailed, generalized experimental protocol for the quantitative determination of its solubility in various organic solvents. This guide is intended to serve as a foundational resource for researchers working with this compound, enabling them to design and execute appropriate experimental strategies for its use in further research and development.

Introduction

N-(4-bromophenyl)-3-phenylpropanamide is a synthetic organic compound that has been identified as a reactant in the preparation of certain derivatives with potential therapeutic applications. A thorough understanding of its solubility in different solvent systems is crucial for a variety of applications, including synthesis, purification, formulation, and in vitro/in vivo screening. This guide addresses the current state of knowledge regarding the solubility of this compound and provides a practical framework for its experimental determination.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C15H14BrNO	[1][2]
Molecular Weight	304.18 g/mol	[1][2]
Appearance	White to yellow powder or crystals	
Melting Point	Not available	
Boiling Point	473.2 ± 38.0 °C (Predicted)	[1]
Density	1.408 ± 0.06 g/cm ³ (Predicted)	[1]
pKa	13.88 ± 0.70 (Predicted)	[1][3]

Solubility Data

Specific quantitative solubility data for **N-(4-bromophenyl)-3-phenylpropanamide** in various solvents is not readily available in the reviewed literature. However, several chemical data sources provide a qualitative assessment of its solubility.

Table 1: Qualitative Solubility of **N-(4-bromophenyl)-3-phenylpropanamide**

Solvent	Qualitative Solubility	Reference
Most Solvents	Soluble	[1][2][3]

It is important to note that "soluble" is a general term and the actual solubility can vary significantly between different solvents. For practical applications, quantitative determination is essential.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of **N-(4-bromophenyl)-3-phenylpropanamide** using the isothermal shake-flask method, a widely accepted technique for solubility measurement.

4.1. Materials

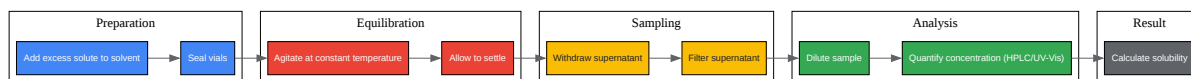
- **N-(4-bromophenyl)-3-phenylpropanamide** (purity >98%)
- A selection of analytical grade solvents (e.g., methanol, ethanol, acetone, dichloromethane, ethyl acetate, water)
- Calibrated analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a calibrated UV-Vis spectrophotometer
- Volumetric flasks and pipettes

4.2. Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **N-(4-bromophenyl)-3-phenylpropanamide** to a series of vials, each containing a known volume of a different solvent. The excess solid is crucial to ensure that saturation is reached.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. A preliminary kinetics study can determine the optimal equilibration time.

- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a 0.22 µm syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
- Quantification:
 - Accurately dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the concentration of **N-(4-bromophenyl)-3-phenylpropanamide** in the diluted solution using a validated HPLC or UV-Vis spectrophotometry method.
 - A calibration curve should be prepared using standard solutions of the compound of known concentrations.
- Calculation of Solubility:
 - The solubility (S) is calculated using the following formula: $S = (C \times DF \times V) / M$ Where:
 - C = Concentration of the diluted sample (mg/mL or mol/L) determined from the calibration curve.
 - DF = Dilution factor.
 - V = Volume of the solvent.
 - M = Mass of the solvent (if calculating molality).
 - The results are typically expressed in units such as mg/mL, g/100 mL, or mol/L.

4.3. Experimental Workflow Diagram



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